

4-Hydroxy-5-nitronicotinic Acid: Molecular and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Hydroxy-5-nitronicotinic acid**

Cat. No.: **B1322084**

[Get Quote](#)

4-Hydroxy-5-nitronicotinic acid is a chemical compound with the molecular formula C₆H₄N₂O₅.^[1] This derivative of nicotinic acid, also known as vitamin B3, is characterized by the presence of both a hydroxyl (-OH) group and a nitro (-NO₂) group attached to the pyridine ring.

Molecular and Physical Data

The key quantitative data for **4-Hydroxy-5-nitronicotinic acid** are summarized in the table below. This information is crucial for researchers in drug development and other scientific fields for predicting the compound's behavior in various chemical and biological systems.

Property	Value
Molecular Formula	C ₆ H ₄ N ₂ O ₅
Molecular Weight	184.11 g/mol ^{[1][2]}
CAS Number	911461-03-5 ^{[1][2]}

It is important to distinguish **4-Hydroxy-5-nitronicotinic acid** from its isomers, such as 6-Hydroxy-5-nitronicotinic acid and 5-Hydroxy-6-nitronicotinic acid, which share the same molecular formula and weight but differ in the substitution pattern on the pyridine ring, leading to different chemical and biological properties.^{[3][4][5][6]} For instance, 6-Hydroxy-5-nitronicotinic acid has the CAS number 6635-31-0.^{[3][4][6]} Another isomer, 2-Hydroxy-5-

nitronicotinic acid, is a yellow solid that is insoluble in water but soluble in certain organic solvents.^[7]

The specific arrangement of the functional groups in **4-Hydroxy-5-nitronicotinic acid** influences its electronic properties, reactivity, and potential interactions with biological targets, making it a subject of interest in medicinal chemistry and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy-5-nitronicotinic acid | C₆H₄N₂O₅ | CID 22019202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 911461-03-5|4-Hydroxy-5-nitronicotinic acid|BLD Pharm [bldpharm.com]
- 3. lookchem.com [lookchem.com]
- 4. chemscene.com [chemscene.com]
- 5. 5-Hydroxy-6-nitronicotinic acid | C₆H₄N₂O₅ | CID 18357439 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 6-Hydroxy-5-nitronicotinic acid | CAS: 6635-31-0 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 7. chembk.com [chembk.com]
- To cite this document: BenchChem. [4-Hydroxy-5-nitronicotinic Acid: Molecular and Chemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1322084#molecular-formula-and-weight-of-4-hydroxy-5-nitronicotinic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com